

# Essential Safety and Operational Guide for Handling 4-Dodecyloxy-2-hydroxybenzophenone

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## Compound of Interest

Compound Name:	4-Dodecyloxy-2-hydroxybenzophenone
CAS No.:	2985-59-3
Cat. No.:	B167135

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **4-Dodecyloxy-2-hydroxybenzophenone** (CAS No. 2985-59-3). Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

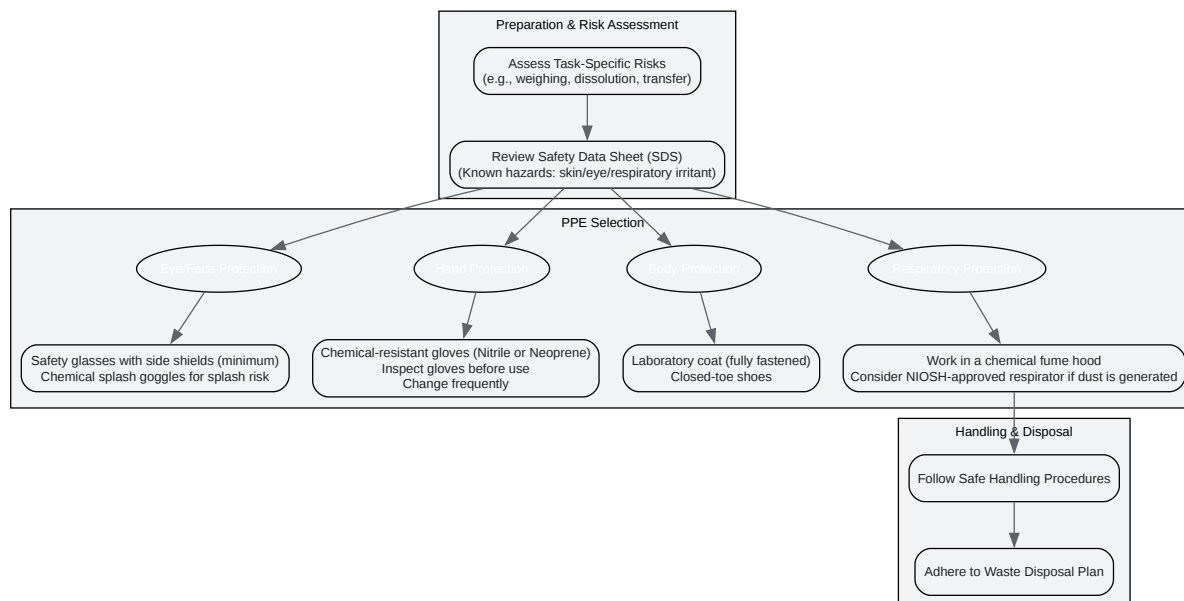
**4-Dodecyloxy-2-hydroxybenzophenone** is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Quantitative Data for PPE and Safety Parameters

Parameter	Information	Source
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
Signal Word	Warning	[2]
Physical Form	Solid, powder	Generic SDS
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.	[3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	[3]
Glove Breakthrough Time	Data not available for this specific compound. It is recommended to change gloves frequently and immediately after any splash. For aromatic ketones, nitrile gloves may have a short breakthrough time.	[4]
Body Protection	Laboratory coat, fully fastened.	[3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust generation is unavoidable, a NIOSH-approved respirator for organic dusts should be considered.	[3]

### PPE Selection Workflow

The following diagram outlines the decision-making process for selecting and using appropriate PPE when handling **4-Dodecyloxy-2-hydroxybenzophenone**.



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